

DosatiLink-1 process improvement strategies

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Compound Focus: DosatiLink-1

Cat. No.: S12863473

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Understanding DosatiLink-1

DosatiLink-1 is a chemical compound identified as an Abelson murine leukemia (ABL) enzyme inhibitor [1]. Here are its basic specifications:

Property	Description
CAS Number	2941512-37-2 [1]
Chemical Formula	C69H93Cl2F2N13O17S [1]
Molar Mass	1517.52 [1]
Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1]
Storage	Store under the recommended conditions in the Certificate of Analysis [1]
Intended Use	For research use only, not for human use [1]

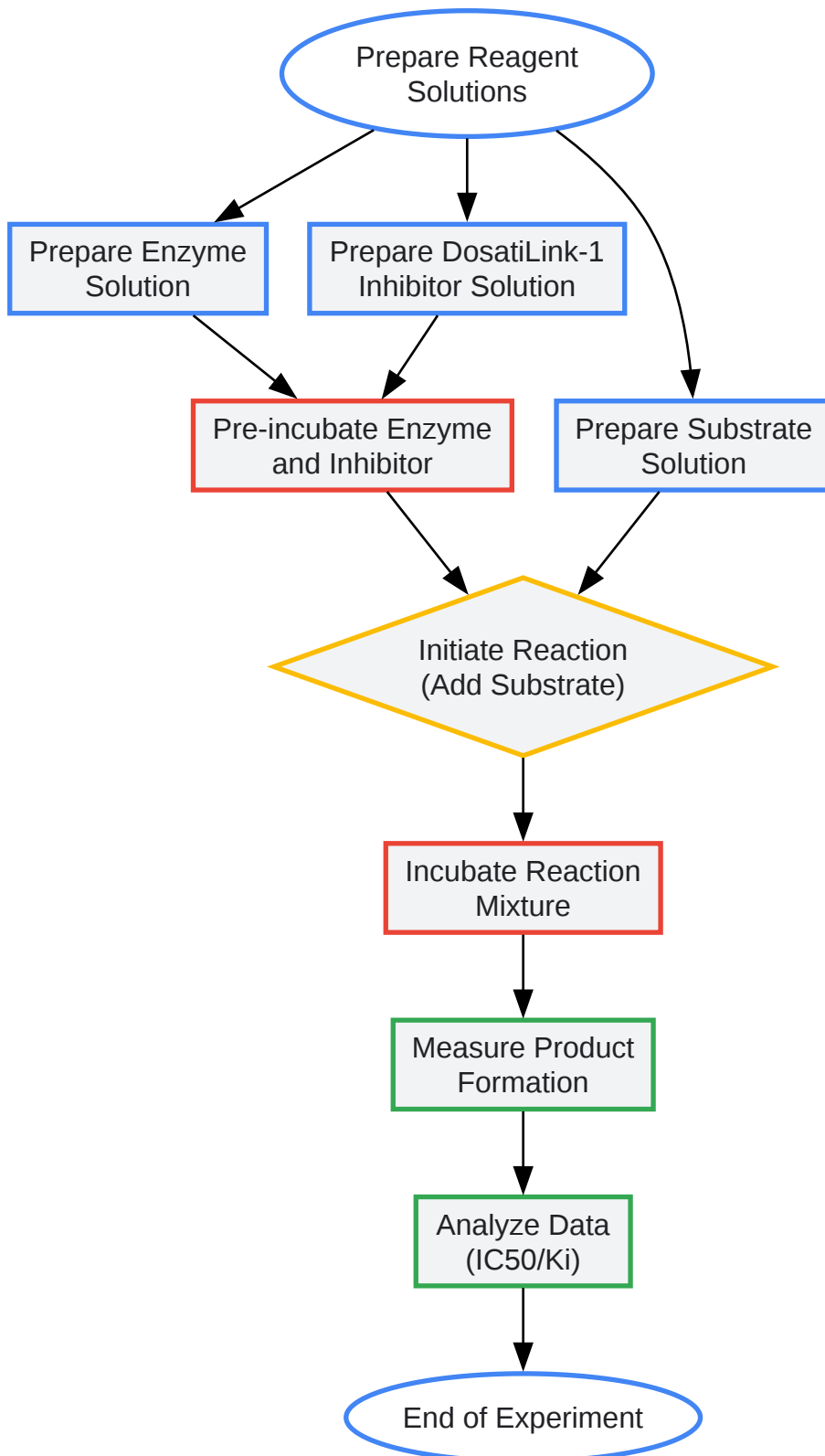
A Guideline for Reporting Experimental Protocols

To help ensure your experiments are reproducible, here is a checklist of key data elements to include when documenting your protocols, derived from an analysis of over 500 life science protocols [2].

Data Element Category	Key Information to Report
Sample	Type (e.g., tumor tissue), source, preparation methods, and unique identifiers where possible [3] [2].
Reagents & Equipment	Catalog numbers, manufacturer, lot numbers, concentrations, experimental parameters, and unique identifiers (e.g., from the Resource Identification Initiative) [2].
Workflow Information	A sequence of steps with necessary and sufficient information, including critical steps, troubleshooting tips, and hints [3] [2].
Objective	The goal or purpose of the protocol [3].

Experimental Workflow for an Enzyme Inhibition Assay

Below is a generalized Graphviz diagram for a typical enzyme inhibition assay workflow that you can adapt for **DosatiLink-1**.



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Enzyme Inhibition Assay Workflow - This flowchart outlines key steps from reagent preparation to data analysis in a typical enzyme inhibition experiment.

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References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. A guideline for reporting experimental in life sciences [PeerJ] protocols [peerj.com]
3. Using semantics for representing experimental | Journal of... protocols [jbiomedsem.biomedcentral.com]

To cite this document: Smolecule. [DosatiLink-1 process improvement strategies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12863473#dosatilink-1-process-improvement-strategies>]

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